

Application Notes and Protocols for Reactions of Tris(trimethylsilylmethyl)phosphine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)PHOSP*
HINE

Cat. No.: *B096055*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the experimental setup, protocols, and data for reactions involving **tris(trimethylsilylmethyl)phosphine**, $P(CH_2SiMe_3)_3$, a sterically demanding phosphine ligand used in coordination chemistry and organometallic synthesis.

Overview of Tris(trimethylsilylmethyl)phosphine

Tris(trimethylsilylmethyl)phosphine, often abbreviated as siphos, is a bulky electron-rich phosphine ligand. Its large steric profile, resulting from the three trimethylsilylmethyl groups, influences the coordination number and geometry of its metal complexes, often leading to the formation of coordinatively unsaturated species that can exhibit unique reactivity. This ligand is a valuable tool in the synthesis of a wide array of transition metal complexes.

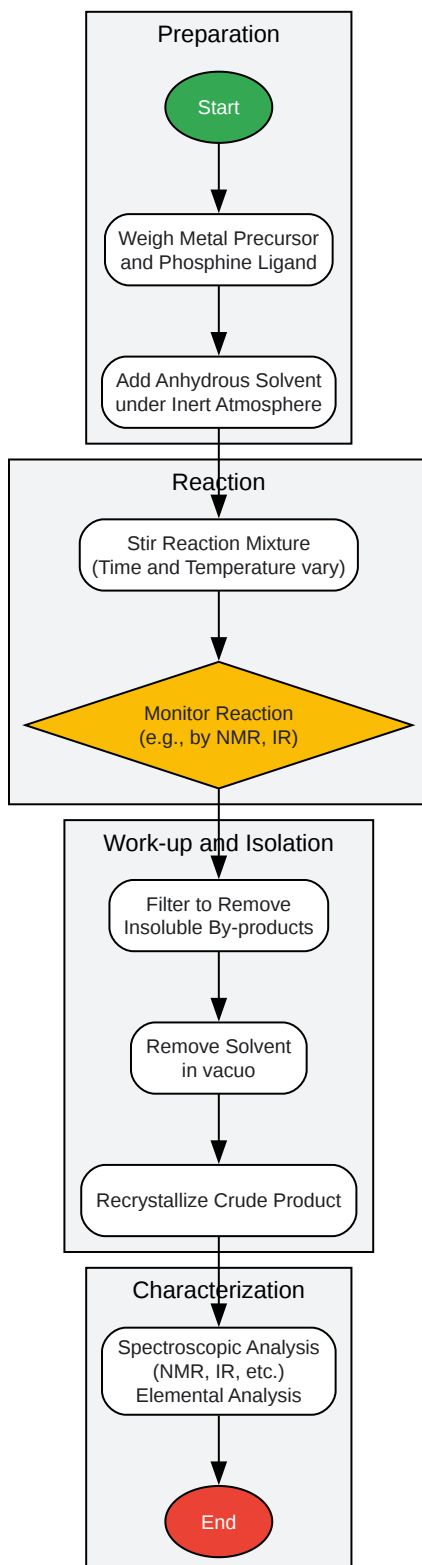
Synthesis of Tris(trimethylsilylmethyl)phosphine Metal Complexes

The synthesis of metal complexes with **tris(trimethylsilylmethyl)phosphine** typically involves the reaction of the phosphine with a suitable metal precursor, such as a metal halide or a metal carbonyl complex. The reactions are generally carried out under an inert atmosphere using standard Schlenk line or glovebox techniques due to the air sensitivity of some of the reactants and products.

Experimental Workflow for Metal Complex Synthesis

The general workflow for the synthesis of **tris(trimethylsilylmethyl)phosphine** metal complexes is outlined below.

General Workflow for Metal Complex Synthesis

[Click to download full resolution via product page](#)

Caption: General experimental workflow for the synthesis of **tris(trimethylsilylmethyl)phosphine** metal complexes.

Detailed Experimental Protocols

The following protocols are based on established literature procedures for the synthesis of various metal complexes of **tris(trimethylsilylmethyl)phosphine**.

Synthesis of trans-Carbonylchlorobis{tris(trimethylsilylmethyl)phosphine}rhodium(I), trans-[RhCl(CO)(P(CH₂SiMe₃)₃)₂]

Materials:

- Rhodium(III) chloride hydrate (RhCl₃·xH₂O)
- **Tris(trimethylsilylmethyl)phosphine** (P(CH₂SiMe₃)₃)
- Ethanol (anhydrous)
- Carbon monoxide (CO) gas

Procedure:

- A solution of rhodium(III) chloride hydrate in hot ethanol is prepared.
- A stream of carbon monoxide is passed through the solution, which is then heated at reflux.
- A solution of **tris(trimethylsilylmethyl)phosphine** in ethanol is added dropwise to the refluxing rhodium solution.
- The reaction mixture is refluxed for an additional period.
- Upon cooling, the product crystallizes from the solution.
- The crystals are collected by filtration, washed with ethanol, and dried in vacuo.

Synthesis of Dichlorobis{tris(trimethylsilylmethyl)phosphine}palladium(II), [PdCl₂(P(CH₂SiMe₃)₃)₂]

Materials:

- Palladium(II) chloride (PdCl_2)
- **Tris(trimethylsilylmethyl)phosphine** ($\text{P}(\text{CH}_2\text{SiMe}_3)_3$)
- Benzene (anhydrous)

Procedure:

- Palladium(II) chloride is suspended in benzene.
- A solution of **tris(trimethylsilylmethyl)phosphine** in benzene is added to the suspension.
- The reaction mixture is stirred at room temperature until the palladium chloride has completely reacted.
- The resulting solution is filtered to remove any unreacted starting material.
- The solvent is removed in vacuo to yield the crude product.
- The product is purified by recrystallization from a suitable solvent system (e.g., benzene/hexane).

Quantitative Data Summary

The following tables summarize key quantitative data for representative **tris(trimethylsilylmethyl)phosphine** metal complexes.

Table 1: Synthesis and Physical Properties of **Tris(trimethylsilylmethyl)phosphine** Metal Complexes

Complex	Metal Precursor	Solvent	Yield (%)	Color	Melting Point (°C)
$\text{trans-}[\text{RhCl}(\text{CO})(\text{P}(\text{CH}_2\text{SiMe}_3)_3)_2]$	$\text{RhCl}_3 \cdot x\text{H}_2\text{O}$	Ethanol	-	Yellow	205-207
$[\text{PdCl}_2(\text{P}(\text{CH}_2\text{SiMe}_3)_3)_2]$	PdCl_2	Benzene	-	Yellow	228-230 (dec.)
$[\text{PtCl}_2(\text{P}(\text{CH}_2\text{SiMe}_3)_3)_2]$	K_2PtCl_4	Ethanol	-	Colorless	260 (dec.)
$[\text{AuCl}(\text{P}(\text{CH}_2\text{SiMe}_3)_3)]$	$\text{HAuCl}_4 \cdot \text{aq}$	Ethanol	-	Colorless	175-177

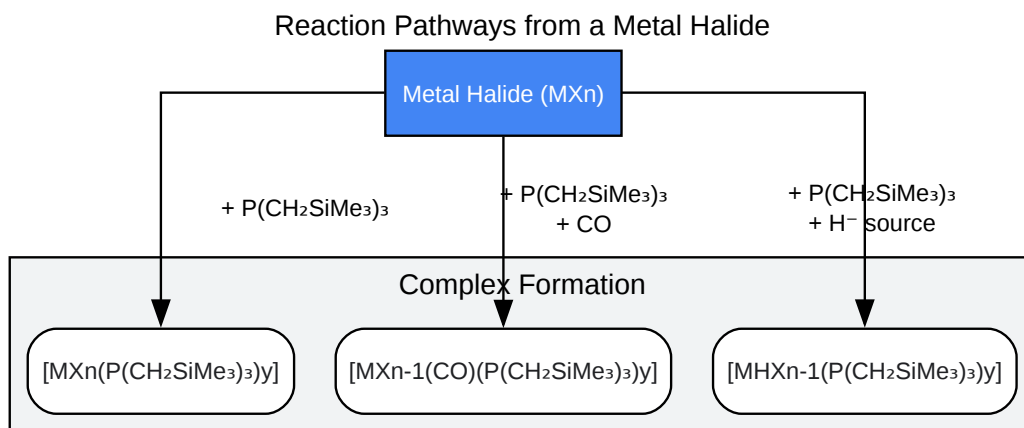
Data extracted from literature; yields were not explicitly stated in the primary reference.

Table 2: Spectroscopic Data for **Tris(trimethylsilylmethyl)phosphine** Metal Complexes

Complex	^{31}P NMR (δ , ppm)	^1H NMR (δ , ppm, CH_2)	IR ($\nu(\text{CO})$, cm^{-1})
trans-[RhCl(CO)(P(CH ₂ SiMe ₃) ₃) ₂]	14.8 (d, J(RhP) 125 Hz)	1.33 (d, J(HP) 8 Hz)	1965
[PdCl ₂ (P(CH ₂ SiMe ₃) ₃) ₂]	18.2 (s)	1.63 (s)	-
[PtCl ₂ (P(CH ₂ SiMe ₃) ₃) ₂]	-1.8 (s, with Pt satellites, J(PtP) 2440 Hz)	1.70 (d, J(HP) 10 Hz)	-
[AuCl(P(CH ₂ SiMe ₃) ₃)]	26.9 (s)	1.57 (d, J(HP) 9 Hz)	-

Logical Relationship of Reactants and Products

The formation of various metal complexes from a common metal precursor can be visualized as a branching reaction pathway.



[Click to download full resolution via product page](#)

Caption: Logical relationship of reactants to products in the synthesis of **tris(trimethylsilylmethyl)phosphine** metal complexes.

Safety Precautions

- Tris(trimethylsilylmethyl)phosphine** and its metal complexes should be handled under an inert atmosphere (e.g., argon or nitrogen) as they may be air- and moisture-sensitive.
- Appropriate personal protective equipment (PPE), including safety glasses, lab coat, and gloves, should be worn at all times.

- Reactions should be performed in a well-ventilated fume hood.
- Consult the Safety Data Sheets (SDS) for all chemicals before use.

These application notes and protocols provide a foundation for researchers to explore the chemistry of **tris(trimethylsilylmethyl)phosphine**. The detailed methodologies and data can serve as a starting point for the synthesis of novel metal complexes and the investigation of their catalytic and other properties.

- To cite this document: BenchChem. [Application Notes and Protocols for Reactions of Tris(trimethylsilylmethyl)phosphine]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b096055#experimental-setup-for-tris-trimethylsilylmethyl-phosphine-reactions\]](https://www.benchchem.com/product/b096055#experimental-setup-for-tris-trimethylsilylmethyl-phosphine-reactions)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com